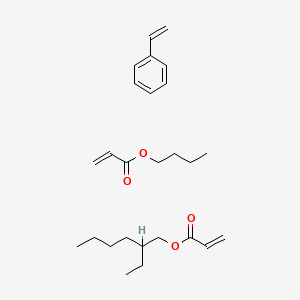

Butyl prop-2-enoate; ethenylbenzene; 2-ethylhexyl prop-2-enoate

• Molecular Formula: C26H40O4
• Molecular Weight: 416.6 g/mol
• IUPAC Name: butyl prop-2-enoate;2-ethylhexyl prop-2-enoate;styrene
• InChI: InChI=1S/C11H20O2.C8H8.C7H12O2/c1-4-7-8-10(5-2)9-13-11(12)6-3;1-2-8-6-4-3-5-7-8;1-3-5-6-9-7(8)4-2/h6,10H,3-5,7-9H2,1-2H3;2-7H,1H2;4H,2-3,5-6H2,1H3
• InChI Key: CWJCBXJQIMUYIV-UHFFFAOYSA-N
• Canonical SMILES: CCCCC(CC)COC(=O)C=C.CCCCOC(=O)C=C.C=CC1=CC=CC=C1
• Related CAS: 30795-23-4

Description

Butyl prop-2-enoate; ethenylbenzene; 2-ethylhexyl prop-2-enoate is a useful research compound. Its molecular formula is C26H40O4 and its molecular weight is 416.6 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

85.0 Parts of styrene, 13.0 parts of n-butyl acrylate, 2.0 parts of acrylic acid, 1.5 parts of tertiary dodecyl mercaptan as a chain transfer agent, and 0.5 part of an emulsifying agent (“LATEMUL PS”, made by Kao Corporation as were added, 0.8 part of ammonium persulfate as a polymerization initiator and 200 parts of deionized water were added to perform emulsion polymerization at 60° C., whereby Styrene-acrylic copolymer Resin dispersion liquid C was obtained. The obtained resin had a weight-average molecular weight of 32000 and an acid value of 45 mgKOH/g.

Synthesis routes and methods II

Procedure details

A reaction vessel equipped with a condenser, a stirrer, and a nitrogen inlet pipe was charged with 300 parts of ethyl acetate, 300 parts of a mixture of styrene and acrylic monomers (styrene/2-ethylhexyl acrylate/acrylic acid/2-hydroxyethyl acrylate=75/15/5/5), and 10 parts of azobis isobutylnitrile. The mixture was subjected to a reaction for 15 hours at 60° C. in nitrogen atmosphere under normal pressures. After adding 200 parts of methanol, the mixture was further agitated for 1 hour, supernatant liquid was removed, and dried under reduced pressures. Thus, a styrene-acrylic copolymer resin was prepared.
